

Commercial Availability and Synthetic Utility of 3-Methyl-2-nitroanisole: A Technical Guide

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Compound of Interest

Compound Name: 3-Methyl-2-nitroanisole

Cat. No.: B1294308

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methyl-2-nitroanisole, also known as 1-methoxy-3-methyl-2-nitrobenzene, is an aromatic organic compound with the chemical formula $C_8H_9NO_3$.^{[1][2]} Its molecular structure, featuring a methoxy, a methyl, and a nitro group attached to a benzene ring, makes it a valuable intermediate in organic synthesis. This technical guide provides an in-depth overview of the commercial availability, physicochemical properties, synthesis, and applications of **3-Methyl-2-nitroanisole**, with a particular focus on its relevance to pharmaceutical research and development. The strategic positioning of its functional groups allows for a variety of chemical transformations, rendering it a versatile building block for the synthesis of more complex molecules.^[3]

Physicochemical Properties

3-Methyl-2-nitroanisole is typically a yellow liquid or a pale yellow to yellow solid.^[4] Key physicochemical properties are summarized in the table below, compiled from various suppliers and databases.

Property	Value	Reference
CAS Number	5345-42-6	[1][2]
Molecular Formula	C ₈ H ₉ NO ₃	[1][2]
Molecular Weight	167.16 g/mol	[1]
Appearance	Yellow liquid or Pale yellow to yellow solid	[3][4]
Melting Point	47 - 52 °C	[4]
Boiling Point	170 °C at 35 mmHg; 284-286 °C	[3][5]
Density	1.16 g/cm ³	[3]
Refractive Index	1.549 (n ₂₀ /D)	[3]
Purity	≥98% (GC), 99%	[4]

Commercial Availability

3-Methyl-2-nitroanisole is available from a range of chemical suppliers, catering to both research and industrial needs. The available quantities, purities, and supplier details are crucial for researchers planning their synthetic routes. While some major suppliers like Sigma-Aldrich have discontinued this specific product, it remains commercially available from other specialized chemical companies.

Supplier	Product Name	Purity	Available Quantities	Notes
ProcessPointChemicals	3-Methyl-2-nitroanisole	Not specified	Inquiry for quote	Also known as 2-Nitro-3-methylanisole
Aladdin Scientific	3-Methyl-2-nitroanisole	min 98% (GC)	1 gram	For professional manufacturing, research, and industrial use only.
Chem-Impex	3-Methyl-2-nitroanisole	≥ 99% (GC)	Inquiry for quote	Also known as 2-Methoxy-6-methylnitrobenzene
ESSLAB	3-Methyl-2-nitroanisole	1000 µg/mL in isopropanol	1 mL	Supplied by Chiron
ChemBK	3-methyl-2-nitroanisole	Not specified	Inquiry for quote	Lists multiple suppliers

Synthesis of 3-Methyl-2-nitroanisole

A plausible and commonly employed method for the synthesis of **3-Methyl-2-nitroanisole** involves a two-step process starting from m-cresol. The first step is the nitration of m-cresol, followed by the methylation of the resulting nitrophenol.

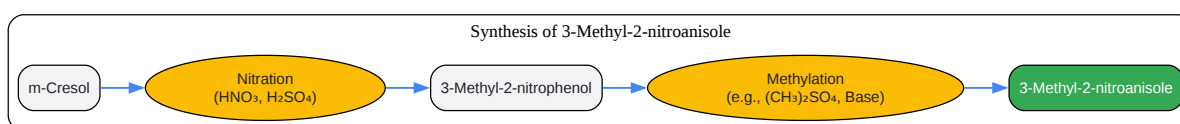
Experimental Protocol:

Step 1: Nitration of m-Cresol to yield 3-Methyl-2-nitrophenol

A detailed procedure for the nitration of m-cresol is described in the literature.^[6] Typically, m-cresol is first sulfonated using fuming sulfuric acid. The resulting sulfonic acid derivative is then nitrated with a mixture of nitric acid and sulfuric acid. This directed nitration favors the formation of 3-methyl-2-nitrophenol as the main product, although a smaller amount of the 5-methyl-2-nitrophenol isomer is also formed as a by-product.^[6]

Step 2: Methylation of 3-Methyl-2-nitrophenol

The subsequent step involves the methylation of the phenolic hydroxyl group of 3-methyl-2-nitrophenol. A standard method for this transformation is the Williamson ether synthesis. This involves deprotonating the phenol with a suitable base, such as sodium hydroxide or potassium carbonate, to form the corresponding phenoxide. The phenoxide is then reacted with a methylating agent, typically dimethyl sulfate or methyl iodide, to yield **3-Methyl-2-nitroanisole**.



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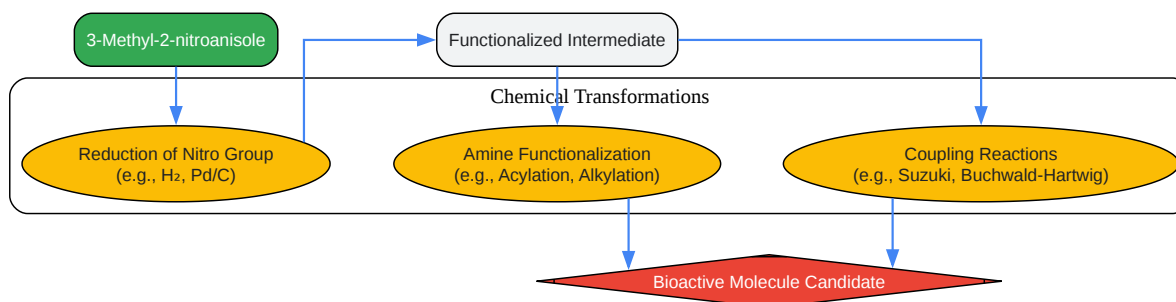
Synthetic pathway for **3-Methyl-2-nitroanisole**.

Applications in Drug Discovery and Development

3-Methyl-2-nitroanisole serves as a key building block in the synthesis of various pharmaceutical intermediates and bioactive molecules.[3] The nitro group can be readily reduced to an amine, which can then be further functionalized, while the methoxy and methyl groups can influence the molecule's steric and electronic properties.

While specific examples detailing the use of **3-Methyl-2-nitroanisole** in the synthesis of marketed drugs are not readily available in the public domain, its utility can be inferred from the synthesis of analogous compounds. For instance, substituted nitroaromatics are precursors to a wide range of biologically active compounds, including antipsychotic agents like Mazapertine, which involves the alkylation of a substituted nitrophenol followed by reduction of the nitro group.[7] The nitro group is a common feature in many bioactive molecules, contributing to their pharmacological effects.[8]

A general workflow for the utilization of **3-Methyl-2-nitroanisole** in drug discovery involves its incorporation into a larger molecular scaffold through a series of chemical transformations.



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